

What is the chemical structure of (+)-Bromocyclen

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Compound of Interest

Compound Name: (+)-Bromocyclen

Cat. No.: B13736657

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An In-depth Technical Guide to (+)-Bromocyclen

For Researchers, Scientists, and Drug Development Professionals

Abstract

(+)-Bromocyclen is a chiral organochlorine insecticide belonging to the cyclodiene group. While the racemic mixture has been a subject of environmental and toxicological studies, detailed information on the individual enantiomers is limited in publicly available scientific literature. This technical guide provides a comprehensive overview of the chemical structure of bromocyclen, a proposed enantioselective synthetic pathway, a detailed analytical protocol for the separation of its enantiomers, and its putative mechanism of action. Due to the scarcity of data on the specific enantiomers, this guide also draws upon information available for the racemic mixture and related cyclodiene insecticides to provide a broader context for researchers.

Chemical Structure and Physicochemical Properties

Bromocyclen, systematically named 5-(bromomethyl)-1,2,3,4,7,7-hexachlorobicyclo[2.2.1]hept-2-ene, is a chiral molecule that exists as a pair of enantiomers. The general chemical structure is depicted below.

Chemical Structure of Bromocyclen

Caption: 2D representation of the chemical structure of Bromocyclen.

The IUPAC name for the racemic mixture is rac-(1R,4S,5Ξ)-5-(bromomethyl)-1,2,3,4,7,7-hexachlorobicyclo[2.2.1]hept-2-ene[1]. However, the definitive absolute configuration corresponding to the (+)-enantiomer has not been conclusively established in the reviewed literature. Chiral molecules are non-superimposable mirror images of each other, and their biological activities can differ significantly[1].

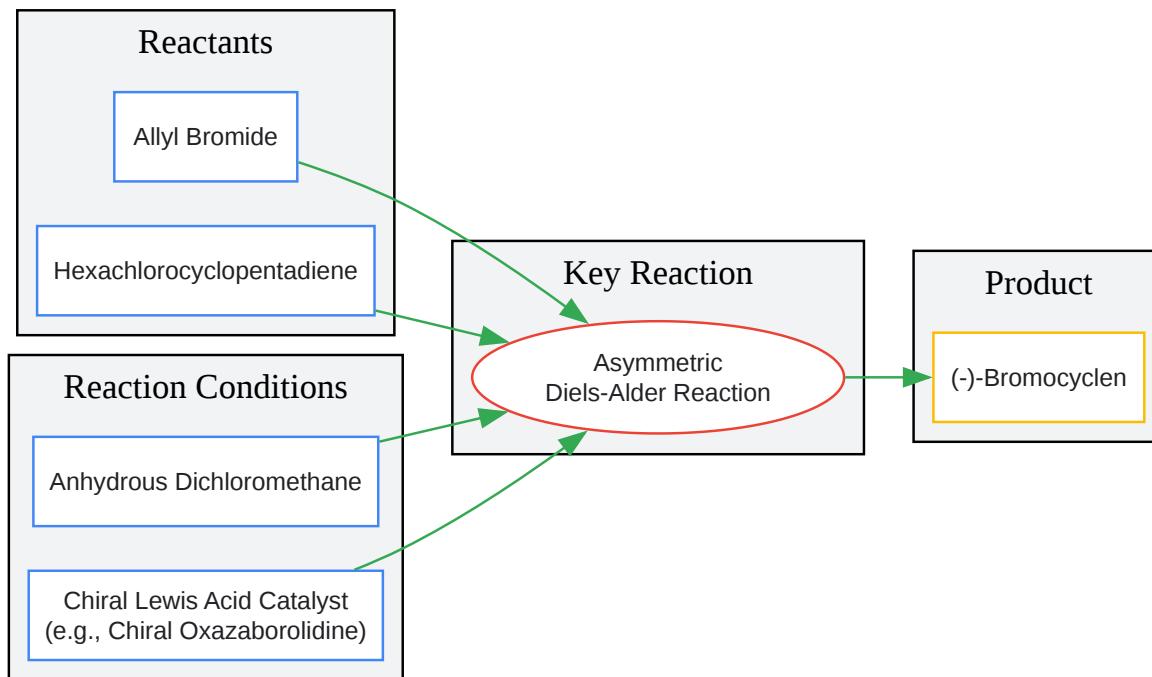
Physicochemical Properties of Bromocyclen (Racemic Mixture)

Property	Value	Reference
Molecular Formula	C ₈ H ₅ BrCl ₆	[2]
Molecular Weight	393.75 g/mol	[2]
CAS Number	1715-40-8	[3][4]
Appearance	Typically exists as a solid at room temperature	[2]
Boiling Point	372.8 °C at 760 mmHg	[2]
Density	1.95 g/cm ³	[2]
Vapor Pressure	2.0 x 10 ⁻⁵ mmHg at 25°C	[2]
LogP	0.305	[2]

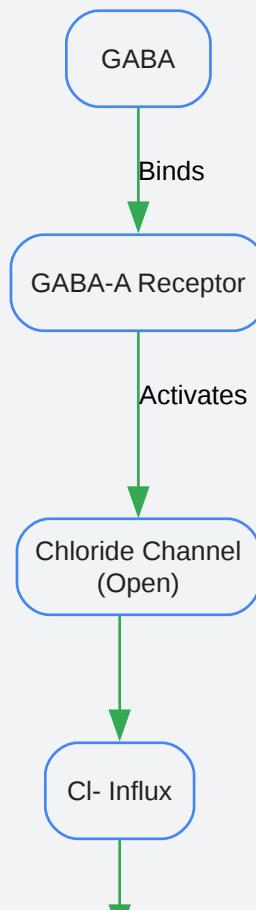
Enantioselective Synthesis

A validated enantioselective synthesis for **(+)-Bromocyclen** is not readily available in peer-reviewed literature. However, a proposed synthetic route for the synthesis of **(-)-Bromocyclen** has been outlined, which can serve as a foundational methodology for obtaining the individual enantiomers. The key step in this proposed synthesis is an asymmetric Diels-Alder reaction.

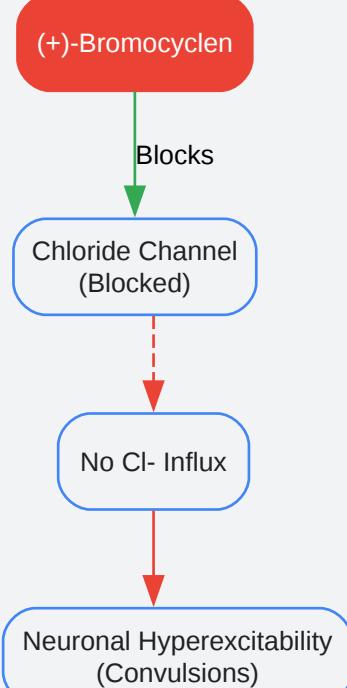
Proposed Enantioselective Synthetic Pathway for **(-)-Bromocyclen**



Normal Synaptic Transmission



Action of Bromocyclen



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